

Application of TAK-861 in Neuroscience Research: A Detailed Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-0861 racemate*

Cat. No.: *B2888030*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of TAK-861, a potent and selective orexin receptor 2 (OX2R) agonist, for its use in neuroscience research. This document details its mechanism of action, key in vitro and in vivo experimental data, and protocols for its application.

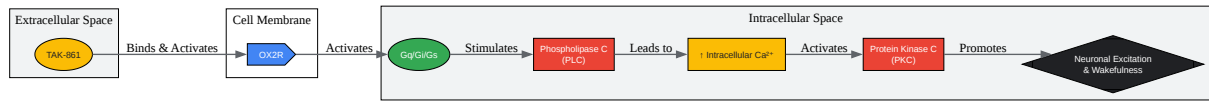
Introduction to TAK-861

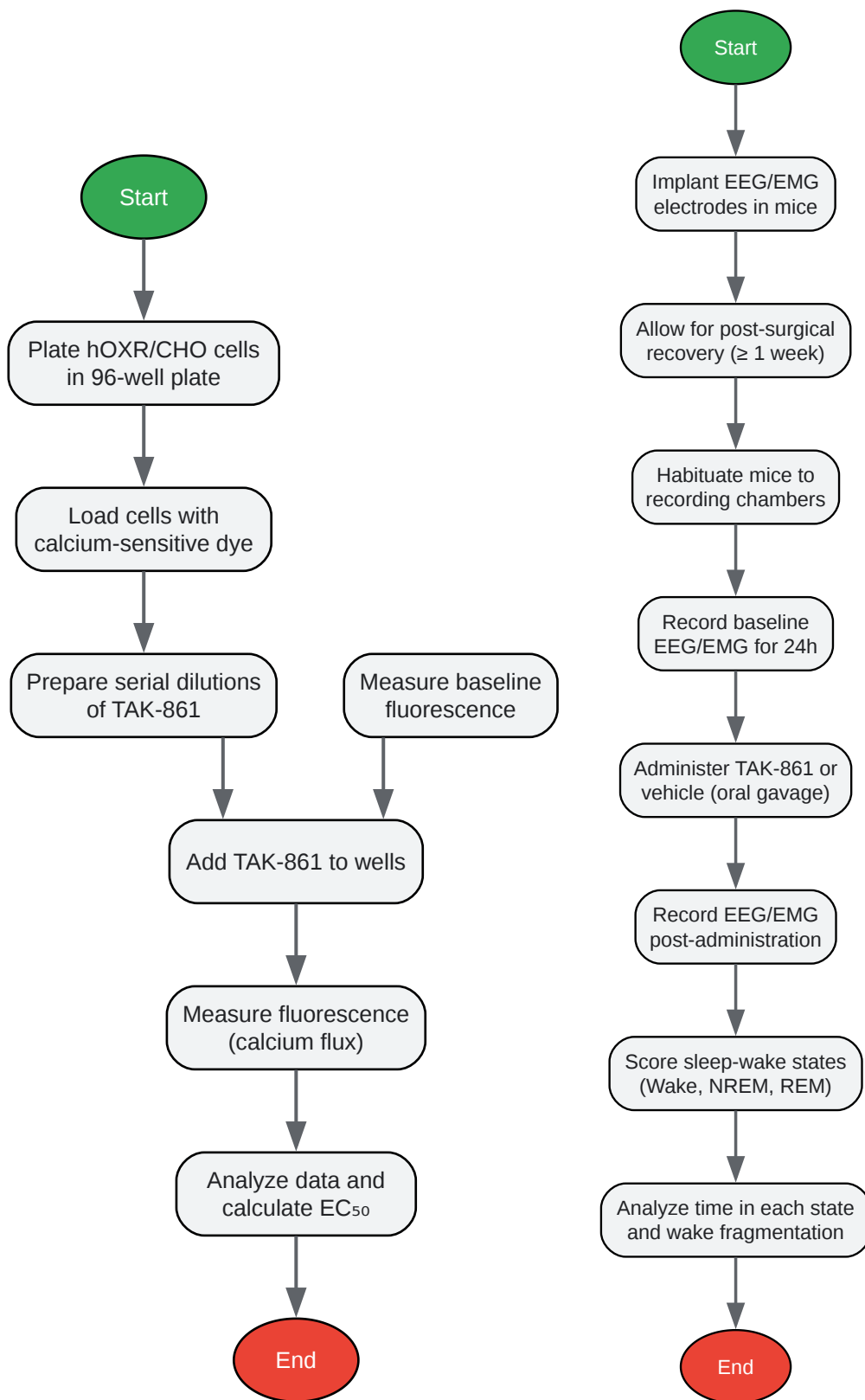
TAK-861 is an orally available, selective agonist for the orexin receptor 2 (OX2R).[1][2] Orexin neuropeptides are crucial regulators of wakefulness, and their deficiency is the underlying cause of narcolepsy type 1 (NT1).[2][3] By selectively activating OX2R, TAK-861 aims to restore orexin signaling, thereby promoting wakefulness and alleviating symptoms of hypersomnia disorders.[3][4] Its chemical name is N-((2S,3R)-4,4-difluoro-1-(2-hydroxy-2-methylpropanoyl)-2-[(2,3',5'-trifluoro[1,1'-biphenyl]-3-yl)methyl]pyrrolidin-3-yl)ethanesulfonamide.[2]

Mechanism of Action and Signaling Pathway

TAK-861 exerts its effects by binding to and activating OX2R, a G-protein coupled receptor (GPCR). Orexin receptors, including OX2R, can couple to various G-proteins such as Gq/11, Gi/o, and Gs.[5][6] Activation of these pathways leads to the stimulation of downstream effectors like phospholipase C (PLC), resulting in an increase in intracellular calcium levels and

the activation of protein kinase C (PKC).[5][7] This signaling cascade ultimately leads to neuronal excitation and the promotion of a wakeful state.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. New potent oral OX2 receptor agonist demonstrates efficacy in models of narcolepsy | BioWorld [bioworld.com]
- 2. TAK-861, a potent, orally available orexin receptor 2-selective agonist, produces wakefulness in monkeys and improves narcolepsy-like phenotypes in mouse models - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. takeda.com [takeda.com]
- 4. Takeda's TAK-861 succeeds in Phase 2b trial in narcolepsy type 1 - World Pharmaceutical Frontiers [worldpharmaceuticals.net]
- 5. The Orexin/Receptor System: Molecular Mechanism and Therapeutic Potential for Neurological Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 6. A molecular network map of orexin-orexin receptor signaling system - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Frontiers | Orexin Signaling: A Complex, Multifaceted Process [frontiersin.org]
- To cite this document: BenchChem. [Application of TAK-861 in Neuroscience Research: A Detailed Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2888030#application-of-n-0861-racemate-in-neuroscience-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com